

# Unveiling the Spectroscopic Signature of Longipedunin A: A Technical Guide

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## Compound of Interest

Compound Name: Longipedunin A

Cat. No.: B15566374

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For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of the spectroscopic data of novel natural products is paramount for structure elucidation and further research. This technical guide provides a detailed overview of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for **Longipedunin A**, a diterpenoid isolated from *Claoxylon longipedunculatum*.

While a dedicated, publicly available white paper on **Longipedunin A** is not available, this guide synthesizes the spectroscopic information from the primary literature to serve as a core reference.

## High-Resolution Mass Spectrometry (HRESIMS) Data

The molecular formula of **Longipedunin A** was determined by high-resolution electrospray ionization mass spectrometry (HRESIMS).

Ion	Calculated m/z	Found m/z	Molecular Formula
[M+Na] <sup>+</sup>	355.1880	355.1876	C <sub>19</sub> H <sub>28</sub> O <sub>5</sub> Na

## Nuclear Magnetic Resonance (NMR) Spectroscopic Data

The structure of **Longipedunin A** was elucidated through extensive 1D and 2D NMR spectroscopy. The  $^1\text{H}$  and  $^{13}\text{C}$  NMR data were acquired in  $\text{CDCl}_3$  at 400 MHz and 100 MHz, respectively.

### $^{13}\text{C}$ NMR Data

Position	Chemical Shift ( $\delta\text{c}$ ) in ppm	Carbon Type
1	39.8	$\text{CH}_2$
2	19.1	$\text{CH}_2$
3	42.1	$\text{CH}_2$
4	33.5	C
5	55.8	CH
6	22.5	$\text{CH}_2$
7	37.8	$\text{CH}_2$
8	148.8	C
9	111.3	$\text{CH}_2$
10	49.5	CH
11	20.8	$\text{CH}_2$
12	37.1	$\text{CH}_2$
13	72.5	C
14	172.9	C
15	11.8	$\text{CH}_3$
16	17.1	$\text{CH}_3$
17	60.5	$\text{CH}_2$
18	33.5	$\text{CH}_3$
19	21.8	$\text{CH}_3$
20	15.1	$\text{CH}_3$

## $^1\text{H}$ NMR Data

Position	Chemical Shift ( $\delta$ H) in ppm	Multiplicity	Coupling Constant (J) in Hz
1 $\alpha$	1.65	m	10.5, 2.5
1 $\beta$	1.45	m	
2 $\alpha$	1.80	m	
2 $\beta$	1.55	m	
3 $\alpha$	1.95	m	
3 $\beta$	1.30	m	
5	2.10	dd	10.5, 2.5
6 $\alpha$	1.70	m	
6 $\beta$	1.50	m	
7 $\alpha$	2.30	m	
7 $\beta$	1.60	m	
9a	4.95	s	
9b	4.85	s	
10	2.40	m	
11 $\alpha$	1.85	m	
11 $\beta$	1.75	m	
12 $\alpha$	2.20	m	
12 $\beta$	1.90	m	
15	1.25	s	11.5
16	1.20	s	
17a	3.75	d	
17b	3.45	d	11.5
18	0.95	s	

19	0.90	s	
20	0.85	d	7.0

## Experimental Protocols

The isolation and structure elucidation of **Longipedunin A** involved standard phytochemical techniques.

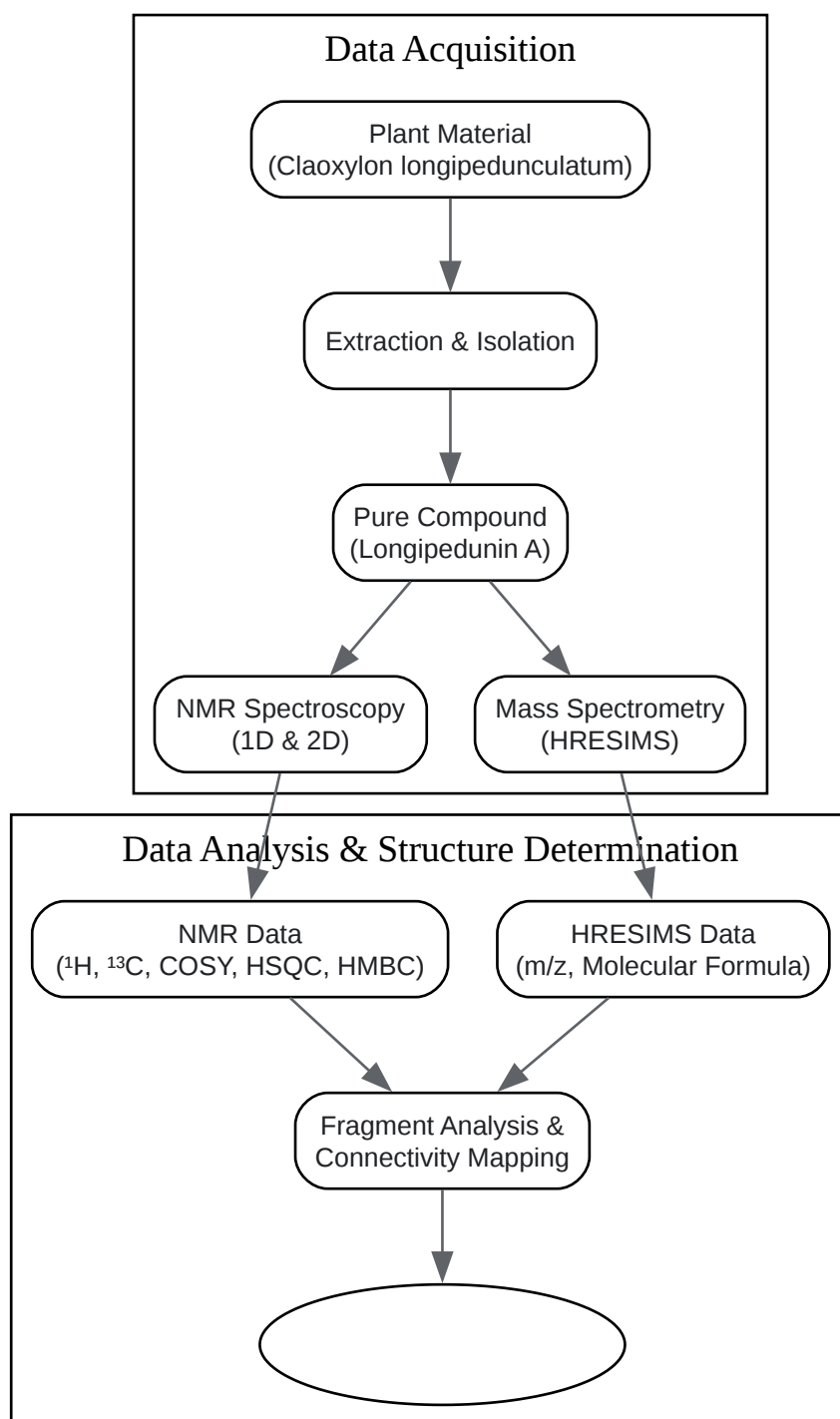
**Extraction and Isolation:** The dried and powdered aerial parts of *Claoxylon longipedunculatum* were extracted with methanol. The resulting crude extract was then subjected to a series of chromatographic separations, including silica gel column chromatography and preparative thin-layer chromatography, to yield pure **Longipedunin A**.

**Spectroscopic Analysis:**

- **NMR Spectroscopy:**  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, COSY, HSQC, and HMBC spectra were recorded on a 400 MHz spectrometer using  $\text{CDCl}_3$  as the solvent. Chemical shifts are reported in ppm relative to the residual solvent signals.
- **Mass Spectrometry:** High-resolution electrospray ionization mass spectrometry (HRESIMS) was performed to determine the exact mass and molecular formula of the compound.

## Visualization of the Structure Elucidation Workflow

The logical process of determining the structure of a natural product like **Longipedunin A** from its spectroscopic data can be visualized as follows:



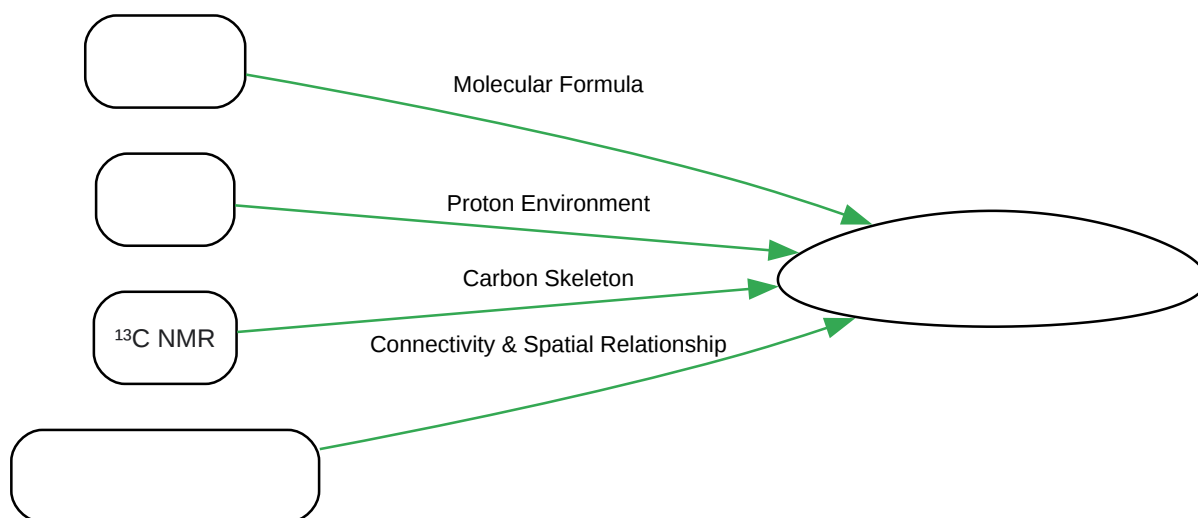
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#### Workflow for the structure elucidation of **Longipedunin A**.

This diagram illustrates the progression from the natural source to the acquisition of spectroscopic data, followed by the analytical steps required to determine the final chemical

structure of **Longipedunin A**.

The following diagram outlines the logical relationship between different spectroscopic techniques in confirming the chemical structure.



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Interplay of spectroscopic data in structural determination.

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